Zirconium hydroxide CAS number and material safety data

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Compound of Interest	
Compound Name:	*Zirconium hydroxide*
CAS No.:	*12688-15-2*
Cat. No.:	*B1199371*

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An In-depth Technical Guide to **Zirconium Hydroxide**: CAS Number and Material Safety Data

This technical guide provides comprehensive information on the CAS number and material safety data for **zirconium hydroxide**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification

The Chemical Abstracts Service (CAS) number for Zirconium(IV) hydroxide is 14475-63-9.[1][2]

Physicochemical Properties

Zirconium hydroxide is a white, amorphous, and bulky powder.[3][4] It is described as a water-insoluble, slightly alkaline amphoteric oxide.[4][5] Key quantitative properties are summarized in the table below.

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Property	Value	Source
Molecular Formula	$Zr(OH)_4$ or H_4O_4Zr	[2]
Molecular Weight	159.25 g/mol	[2][6]
Appearance	White, bulky, amorphous powder	[3][4]
Density	Approximately 3.25 - 3.28 g/cm^3	[3][7]
Melting Point	Decomposes at approximately 270°C - 550°C	[3][4][5][7]
Solubility	Insoluble in water and alkalies; Soluble in dilute mineral acids	[3][4][5][7]

Hazard Identification and Safety Precautions

Zirconium hydroxide is classified as an irritant.[3] The following tables outline its hazard classifications and the corresponding precautionary measures.

GHS Hazard Statements

Code	Statement	Source
H315	Causes skin irritation	[6][8][9]
H319	Causes serious eye irritation	[6][8][9]
H335	May cause respiratory irritation	[6][8][9]

GHS Precautionary Statements

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Code	Statement	Source
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[8][9]
P264	Wash skin thoroughly after handling.	[8]
P271	Use only outdoors or in a well-ventilated area.	[8]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[8][9]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[8]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[9]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[8][9]
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332+P313	If skin irritation occurs: Get medical advice/attention.	[8]
P337+P313	If eye irritation persists: Get medical advice/attention.	[8]
P362	Take off contaminated clothing and wash before reuse.	[8]

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P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[8][9]
P405	Store locked up.	[8][9]
P501	Dispose of contents/container to an approved waste disposal plant.	[8][9]

Experimental and Handling Protocols

While specific experimental protocols are proprietary to individual research, this section outlines standard procedures for handling, storage, and emergency response based on material safety data sheets.

Handling and Storage

- Handling: Handle in a well-ventilated place, wearing suitable protective clothing to avoid contact with skin and eyes.[9] Measures should be in place to prevent the formation of dust and aerosols.[9][10] Use non-sparking tools and prevent fire caused by electrostatic discharge.[9]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[8][9] Keep away from incompatible materials such as strong oxidizing agents.[8]

Accidental Release Measures

In the event of a spill, personal protective equipment should be worn, and unprotected personnel should be kept away.[8] Ensure adequate ventilation and remove all sources of ignition.[8] The spilled material should be contained and collected by vacuuming, sweeping, or absorbing with an inert material and placed into a suitable disposal container.[8] Do not let the product enter drains, other waterways, or soil.[8]

First-Aid Measures

- Inhalation: Move the individual to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9][10]

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- Skin Contact: Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[8][9] Seek medical attention if irritation occurs.[8]
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes.[8] Remove contact lenses if present and easy to do so.[9] Seek immediate medical attention.[8]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse the mouth with water and consult a physician.[10]

Exposure Controls and Personal Protection

Exposure Limits

Parameter	Value	Source
Permissible Exposure Limit (PEL)	5.0 mg/m³ (as Zr)	[11]
Threshold Limit Value (TLV)	5.0 mg/m³ (as Zr)	[11]
TLV-STEL	10.0 mg/m³ (as Zr)	[11]
Immediately Dangerous to Life or Health (IDLH)	25.0 mg/m³ (as Zr)	[11]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some workplaces.[8]
- Skin Protection: Wear impervious gloves and protective clothing.[8][9][12]
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below recommended exposure limits, a NIOSH-approved respirator is advised.[10]

Toxicological and Ecological Information

- Toxicity: Detailed toxicological properties have not been thoroughly investigated. Skin contact may cause inflammation, itching, scaling, reddening, or blistering.[8] Eye contact can

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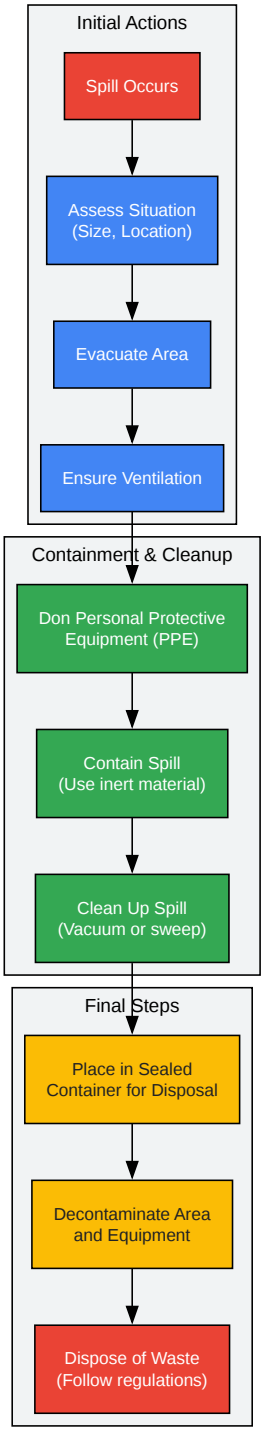
result in redness, pain, or severe eye damage.[8] Inhalation may lead to irritation of the lungs and respiratory system.[8]

- Ecological Information: No specific data is available on the ecological effects of **zirconium hydroxide**. It is advised to prevent its entry into drains and waterways.[8]

Visualized Workflow

The following diagram illustrates a logical workflow for responding to a **zirconium hydroxide** spill, as described in the accidental release measures.

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Caption: Emergency protocol for a **zirconium hydroxide** spill.

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